

4-Isopropylcyclohexanol safety data sheet and handling precautions

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Compound of Interest

Compound Name: **4-Isopropylcyclohexanol**

Cat. No.: **B103256**

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An In-depth Technical Guide to the Safe Handling of **4-Isopropylcyclohexanol**

As a Senior Application Scientist, this guide provides an in-depth technical overview of **4-Isopropylcyclohexanol**, focusing on its safe handling, associated hazards, and emergency preparedness. This document is intended for researchers, scientists, and drug development professionals who may utilize this compound in a laboratory setting. The causality behind each recommendation is explained to ensure a deep understanding of the required safety protocols.

Chemical Identity and Physicochemical Properties

4-Isopropylcyclohexanol (CAS RN: 4621-04-9) is a secondary alcohol characterized by a cyclohexane ring substituted with both an isopropyl and a hydroxyl group.^[1] It exists as a mixture of cis- and trans- isomers and is typically a colorless to pale yellow liquid at room temperature.^{[1][2]} The hydroxyl group imparts some polarity, while the isopropyl group and cyclohexane ring contribute to its hydrophobic nature, influencing its solubility and interaction with other materials.^[1] Understanding its physical properties is the first step in a comprehensive risk assessment.

Table 1: Physicochemical Properties of **4-Isopropylcyclohexanol**

Property	Value	Source(s)
Molecular Formula	C ₉ H ₁₈ O	[3][4]
Molecular Weight	142.24 g/mol	[3][4]
Appearance	Colorless to almost colorless clear liquid	[2][5]
Boiling Point	110 °C @ 22 mmHg	[5][6]
Melting Point	~6-36.9 °C (Varies, likely isomer dependent)	[5][7]
Flash Point	~81 - 95 °C	[5][6]
Vapor Pressure	4.73 - 6.3 Pa @ 20-25 °C	[5][8]
Solubility	Soluble in alcohol and oils; almost insoluble in water	[8][9]

Hazard Identification and GHS Classification

The Globally Harmonized System (GHS) classification for **4-Isopropylcyclohexanol** presents some variability across different suppliers and databases, which necessitates a cautious approach. Researchers should always consult the specific Safety Data Sheet (SDS) provided with their reagent.

The most severe hazard reported is serious eye damage.[10] However, other classifications report skin irritation and combustibility.[2] Given the potential for severe eye injury, protocols should be established based on the most conservative hazard information available.

Table 2: Aggregated GHS Hazard Classifications

Hazard Class	Hazard Statement	Signal Word	Pictogram	Source(s)
Serious Eye Damage 1	H318: Causes serious eye damage	Danger	GHS05 (Corrosion)	[9][10]
Skin Irritation 2	H315: Causes skin irritation	Warning	GHS07 (Exclamation Mark)	[2][6]
Combustible Liquid 4	H227: Combustible liquid	Warning	None	[8]

Note: The aggregated GHS information from the ECHA C&L Inventory, based on 1596 reports, predominantly indicates "Danger" with H318 (Causes serious eye damage) in 97.6% of notifications.[10]

Toxicological Profile: Understanding the Risks

The primary toxicological concerns are local effects on the skin and eyes upon direct contact. Systemic toxicity data is limited, but oral toxicity is considered moderate.

- Acute Oral Toxicity: The oral LD50 in rats is reported as 2750 mg/kg, indicating moderate toxicity if ingested.[11]
- Dermal Irritation: Classified as a skin irritant.[2][11] Prolonged contact may cause redness and discomfort. A study on rabbits showed moderate irritation after 24 hours of exposure to 500 mg.[11]
- Eye Damage: This is the most significant reported hazard. The H318 classification suggests a risk of serious, potentially irreversible, damage upon contact.[10] This necessitates stringent eye protection protocols.
- Inhalation: While vapor pressure is low, inhalation of mists or vapors, especially at elevated temperatures, should be avoided.[12] Move to fresh air if inhalation occurs.[13]

- Carcinogenicity/Genotoxicity: No data is available to suggest that this compound is carcinogenic or genotoxic.[14]

Exposure Controls and Personal Protective Equipment (PPE)

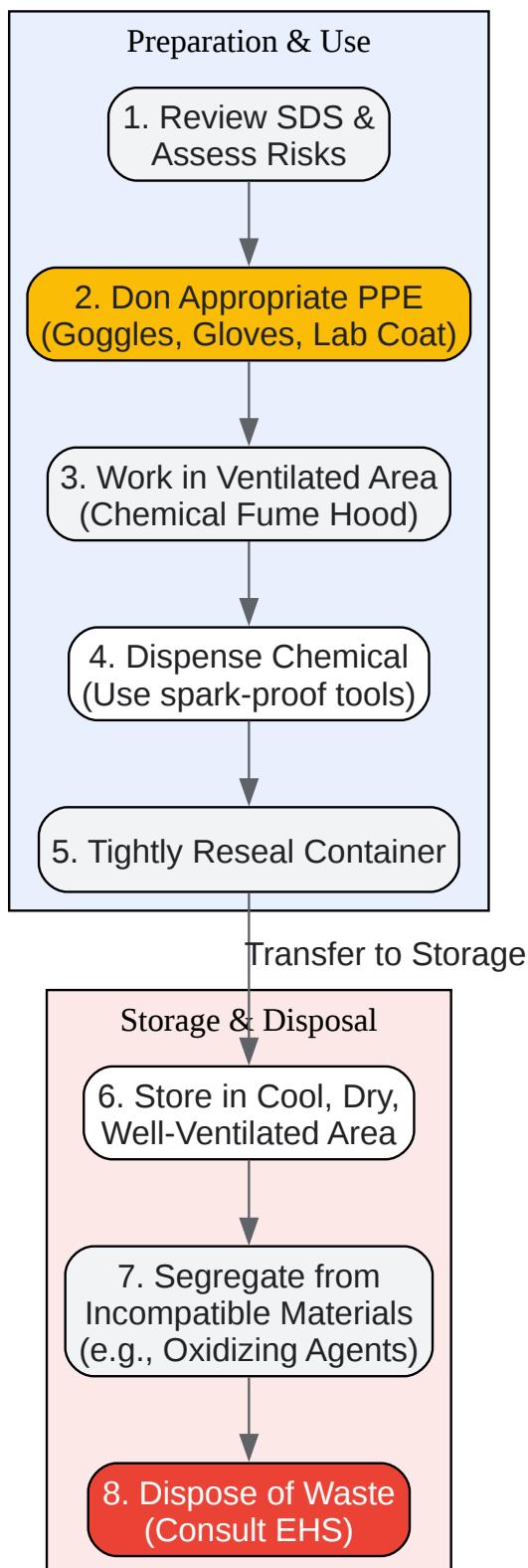
A multi-layered approach to exposure control is critical, starting with engineering controls and supplemented by appropriate PPE. The causality for PPE selection is directly linked to the hazards identified in Section 2.

- Engineering Controls: Handle **4-Isopropylcyclohexanol** in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of any vapors or mists.[12][15] An eyewash station and safety shower must be readily accessible in the immediate work area. [16]
- Personal Protective Equipment:
 - Eye and Face Protection: Due to the high risk of serious eye damage (H318), chemical safety goggles are mandatory.[5] A face shield should be worn in addition to goggles when there is a significant risk of splashing.[15]
 - Hand Protection: Chemical-resistant gloves are required to prevent skin contact.[2] While specific permeation data for **4-Isopropylcyclohexanol** is not widely available, gloves made of nitrile, neoprene, or butyl rubber generally offer good resistance to alcohols and are recommended.[17] Always inspect gloves for integrity before use and wash hands thoroughly after handling.[12]
 - Skin and Body Protection: A standard laboratory coat should be worn to protect against incidental contact.[12] For tasks with a higher risk of splashing, a chemically resistant apron may be necessary.

Safe Handling and Storage Workflow

Adherence to a systematic workflow for handling and storage is paramount to ensuring laboratory safety.

Workflow for Safe Handling of 4-Isopropylcyclohexanol



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Caption: A logical workflow for the safe handling of **4-Isopropylcyclohexanol**.

- Precautions for Safe Handling: Always handle in a well-ventilated place.[12] Avoid contact with skin and eyes.[12] Keep the container tightly closed when not in use.[12] Keep away from heat, sparks, and open flames, as it is a combustible liquid.[6] Use non-sparking tools and take measures to prevent the buildup of electrostatic charge.[15][18]
- Conditions for Safe Storage: Store in a cool, dry, and well-ventilated place, away from direct sunlight.[12][13] Keep containers tightly closed to prevent contamination and evaporation. [12] Store separately from incompatible materials such as strong oxidizing agents.[15]

Emergency Procedures: Preparedness and Response

Accidents can happen despite the best precautions. A clear, logical emergency plan is essential.

First Aid Measures

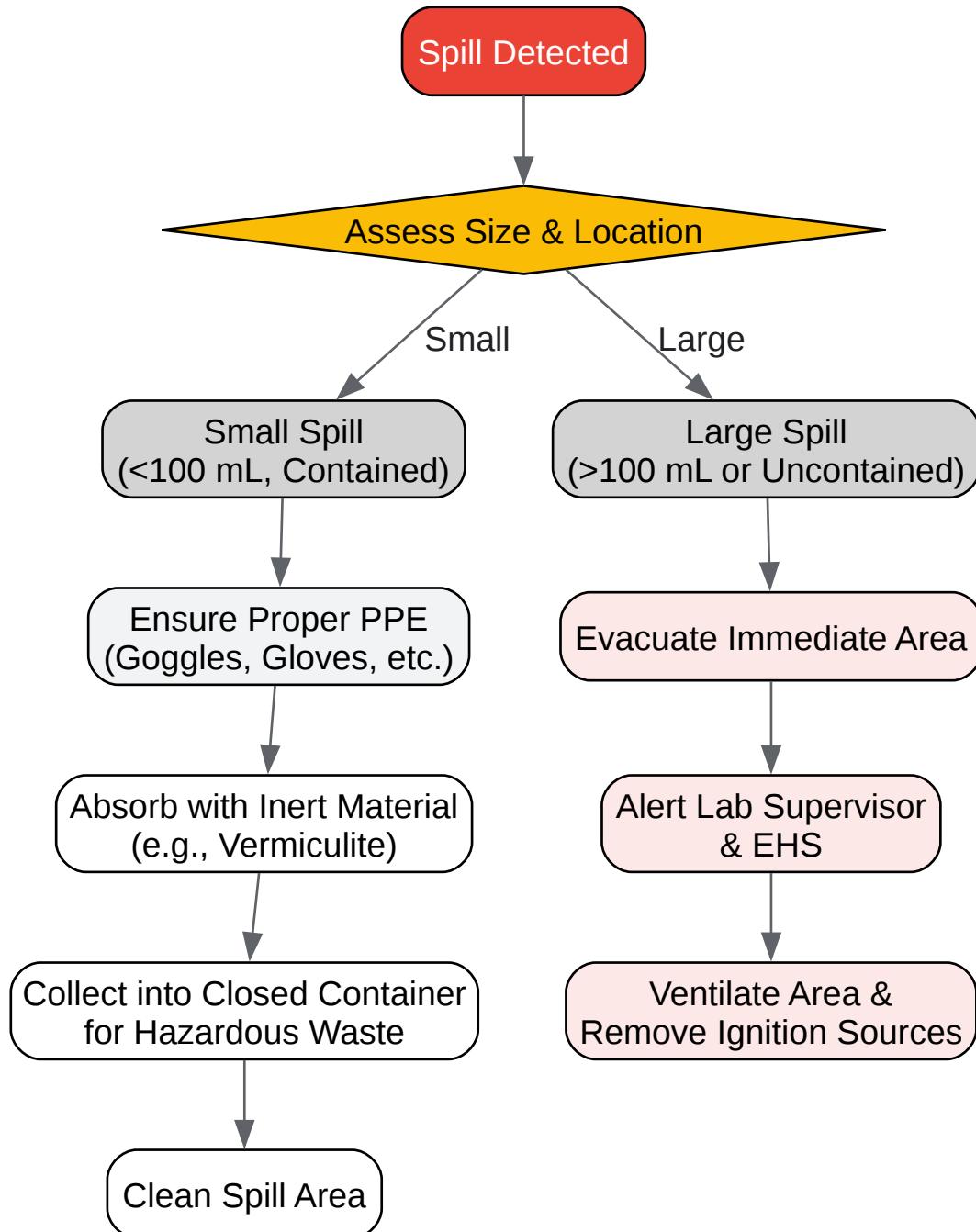
The immediate response to an exposure is critical to minimizing harm.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[13] Remove contact lenses if present and easy to do.[15] Seek immediate medical attention due to the risk of serious eye damage.[5] [10]
- Skin Contact: Take off immediately all contaminated clothing.[15] Wash skin with plenty of soap and water.[13] If skin irritation occurs, get medical attention.[2]
- Inhalation: Remove the victim to fresh air and keep at rest in a position comfortable for breathing.[12][15] If the person is not breathing, give artificial respiration.[13] Get medical attention if you feel unwell.[12]
- Ingestion: Rinse mouth with water.[12] Do NOT induce vomiting.[13] Seek immediate medical attention or contact a poison control center.[12]

Accidental Release and Firefighting

- Spill Response: For small spills, absorb the material with a suitable inert absorbent (e.g., sand, earth, vermiculite).[15] Collect the material into a suitable, closed container for disposal.[12] For large spills, evacuate the area and prevent the spill from entering drains. Ensure adequate ventilation and remove all sources of ignition.[12]

Emergency Spill Response Decision Tree



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Caption: Decision tree for responding to an accidental spill of **4-Isopropylcyclohexanol**.

- Firefighting Measures: This material is a combustible liquid.
 - Suitable Extinguishing Media: Use dry chemical, carbon dioxide, alcohol-resistant foam, or water spray.[12][15]
 - Unsuitable Media: Do not use a heavy stream of water as it may scatter and spread the fire.[15]
 - Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[12][13]

Disposal Considerations

Chemical waste must be disposed of in accordance with all applicable federal, state, and local regulations. Dispose of contents and container to an approved waste disposal plant.[6] Do not let the product enter drains. Contact your institution's Environmental Health and Safety (EHS) office for specific guidance on proper disposal procedures.

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